

Proper Disposal Procedures for 3-Cyanophenol

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Compound of Interest

Compound Name: 3-Cyanophenol

Cat. No.: B046033

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The following guide provides essential safety and logistical information for the proper handling and disposal of **3-Cyanophenol** (also known as 3-Hydroxybenzonitrile), ensuring the safety of laboratory personnel and compliance with environmental regulations. This substance is harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.^{[1][2][3]}

Immediate Safety and Handling

Before handling **3-Cyanophenol**, it is crucial to work in a well-ventilated area, preferably within a chemical fume hood.^{[1][4][5]} All personnel must be equipped with appropriate Personal Protective Equipment (PPE).

Required Personal Protective Equipment (PPE):

- **Eye Protection:** Safety glasses with side shields or goggles are mandatory.^[5]
- **Skin Protection:** A laboratory coat and nitrile gloves are required to prevent skin contact.^{[4][5]} Contaminated gloves should be disposed of properly after use.^[5]
- **Respiratory Protection:** For operations that may generate dust, a NIOSH-approved N95 dust mask or equivalent respirator should be used.^[6]

In case of accidental exposure, follow these first-aid measures immediately:

- **Eye Contact:** Rinse cautiously with water for at least 15 minutes, removing contact lenses if present and easy to do.^[1] Seek immediate medical attention.^[1]

- Skin Contact: Wash the affected area with plenty of soap and water.[\[1\]](#) If skin irritation occurs, seek medical advice.[\[1\]](#)
- Ingestion: If swallowed, call a poison center or doctor.[\[1\]](#)[\[7\]](#) Rinse the mouth with water and do not induce vomiting.[\[1\]](#)[\[7\]](#)
- Inhalation: Move the person to fresh air and keep them in a position comfortable for breathing.[\[1\]](#)[\[7\]](#)

Quantitative Data and Hazard Information

This table summarizes key quantitative and safety data for **3-Cyanophenol**.

Property	Value	Reference
Chemical Formula	C ₇ H ₅ NO	[2] [6]
Molecular Weight	119.12 g/mol	[2] [6]
Appearance	Light brown solid powder	[1] [6]
Melting Point	75 - 80 °C / 167 - 176 °F	[1]
GHS Hazard Class	Acute Toxicity 4 (Oral), Skin Irritant 2, Eye Irritant 2, STOT SE 3	[1] [2] [6]
Signal Word	Warning	[3] [6]
Transport Information	UN3439, NITRILES, SOLID, TOXIC, N.O.S.	[1]
Hazard Class (DOT)	6.1 (Toxic Substances)	[1]
Packing Group	III	[1]

Step-by-Step Disposal Protocol

Disposing of **3-Cyanophenol** must be handled as a hazardous waste procedure. Never dispose of this chemical down the drain or in regular trash.[\[4\]](#)[\[7\]](#)[\[8\]](#)

Experimental Protocol: Waste Segregation and Collection

- Designate a Waste Container: Use a dedicated, leak-proof container made of compatible material for collecting **3-Cyanophenol** waste.[9] The container must be clearly labeled with the words "Hazardous Waste" and "**3-Cyanophenol**".[9][10]
- Segregate Waste: Do not mix **3-Cyanophenol** waste with other waste streams, especially strong oxidizing agents or incompatible chemicals.[1][11]
- Collect Waste: Place all solid **3-Cyanophenol** waste, contaminated materials (e.g., weigh boats, contaminated wipes), and rinseate from empty containers into the designated hazardous waste container.
- Container Management: Keep the waste container tightly sealed at all times, except when adding waste.[8][9] This prevents the release of vapors and potential spills.[9]
- Storage: Store the sealed waste container in a designated Satellite Accumulation Area (SAA), such as a ventilated cabinet or a designated section of a fume hood, away from incompatible materials.[10][11]

Protocol for Empty Container Disposal

Empty containers that held **3-Cyanophenol** must be treated as hazardous waste until properly decontaminated.

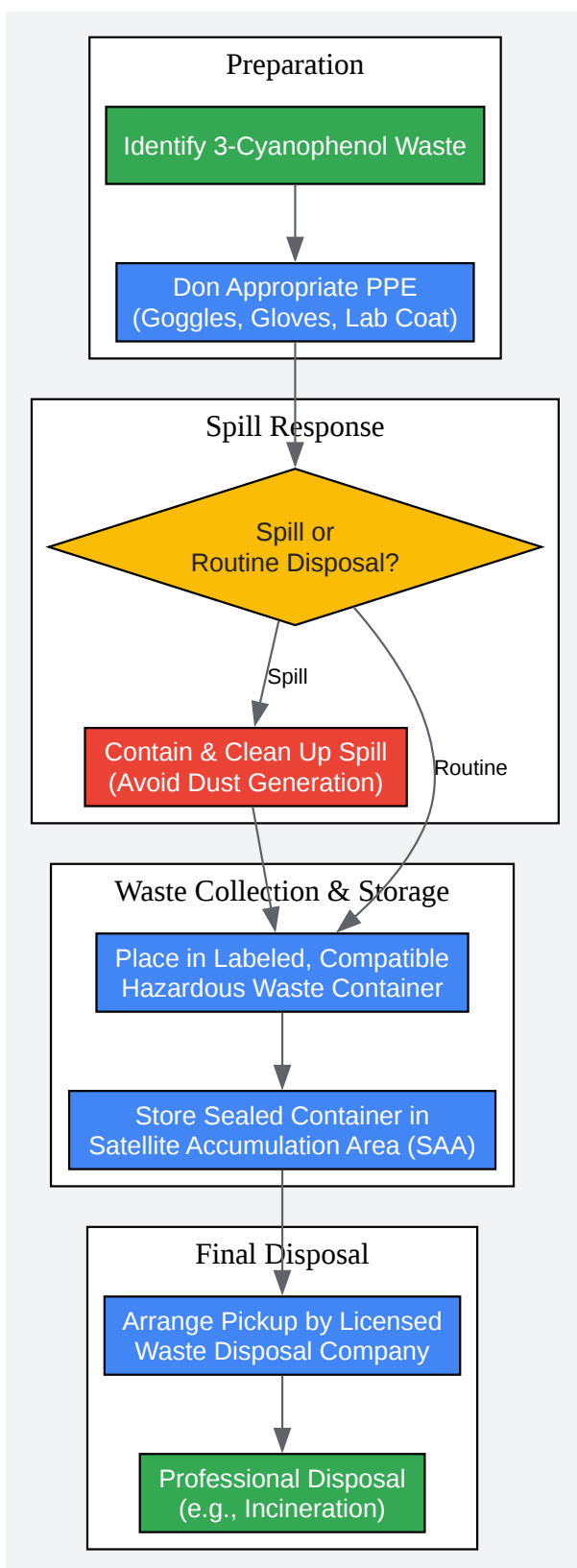
- Triple Rinse: Rinse the empty container three times with a suitable solvent (e.g., acetone or ethanol) that can dissolve **3-Cyanophenol**. [8][12]
- Collect Rinseate: Collect all rinseate from the rinsing process as hazardous waste and add it to your designated **3-Cyanophenol** waste container.[8][12]
- Final Disposal of Container: Once triple-rinsed, deface or remove the original chemical label and dispose of the container in the regular trash or recycling, according to institutional guidelines.[8]

Final Disposal Procedure

- Engage a Licensed Contractor: The ultimate disposal of **3-Cyanophenol** waste must be handled by a licensed and approved waste disposal company.[1][5] Do not attempt to treat or dispose of the chemical on-site through methods like evaporation.[4][8]
- Recommended Disposal Method: The preferred method of disposal is incineration in a chemical incinerator equipped with an afterburner and scrubber.[5] This can be achieved by dissolving or mixing the material with a combustible solvent.[5]
- Documentation: Maintain detailed records of the waste generation and disposal process as required by institutional and regulatory protocols.[4]

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **3-Cyanophenol**.



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Caption: Workflow for the safe disposal of **3-Cyanophenol** waste.

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